

issues with 93-O17O solubility and how to solve them

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Compound of Interest

Compound Name: 93-O17O

Cat. No.: B8236322

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Technical Support Center: Compound 93-O17O

Disclaimer: Compound **93-O17O** is an ionizable cationic lipidoid used in the formation of lipid nanoparticles (LNPs) for research purposes.^{[1][2]} This guide addresses common issues related to its solubility based on its chemical properties and established methods for similar lipophilic molecules. The experimental values and protocols provided are illustrative and may require optimization for specific experimental conditions.

Troubleshooting Guides

This section provides solutions to specific problems you may encounter when handling Compound **93-O17O**.

Q1: What is the recommended solvent for preparing a stock solution of Compound **93-O17O**?

A: The recommended solvent for Compound **93-O17O** is high-purity, anhydrous DMSO (Dimethyl Sulfoxide).^[1] It is a powerful organic solvent capable of dissolving this lipophilic compound at high concentrations (e.g., 100 mg/mL).^[1] Always use newly opened or properly stored anhydrous DMSO, as it is hygroscopic and absorbed water can significantly reduce the solubility of hydrophobic compounds.^[1] For certain applications, ethanol or chloroform may also be used.^[2]

Q2: My Compound **93-O17O** is not fully dissolving in DMSO, or it precipitated out of my stock solution. What should I do?

A: This can occur if the compound concentration is too high, the DMSO contains water, or the storage temperature was improper. To resolve this:

- Gentle Warming: Warm the solution in a 37°C water bath for 5-10 minutes. This often increases the solubility of organic compounds.
- Vortexing: Vigorously vortex the solution for 1-2 minutes to mechanically aid dissolution.
- Sonication: Use a bath sonicator for 5-15 minutes.^[1] The ultrasonic waves can break up compound aggregates and facilitate dissolution.
- Verify Solvent Quality: Ensure you are using anhydrous DMSO. If the solvent is old or has been opened multiple times, consider using a fresh vial.
- Check Storage: Stock solutions, once prepared, should be stored at -80°C for long-term stability (up to 6 months) or -20°C for shorter periods (up to 1 month).^[1] Improper storage can lead to precipitation.

Q3: I successfully dissolved **93-O17O** in DMSO, but it precipitated immediately when I added it to my aqueous cell culture medium. How can I prevent this?

A: This is a common issue known as "crashing out," which occurs when a compound that is soluble in an organic solvent is rapidly introduced into an aqueous solution where it is poorly soluble.^[3]

- Decrease Final Concentration: The most common cause is that the final concentration of **93-O17O** exceeds its solubility limit in the aqueous medium.^[4] Try lowering the final working concentration.
- Use Pre-warmed Media: Always add the compound stock to cell culture media that has been pre-warmed to 37°C.^{[3][4]} Temperature can significantly affect solubility.^{[4][5]}
- Perform Serial Dilution: Instead of adding the concentrated DMSO stock directly, perform an intermediate dilution step in pre-warmed media.^{[3][4]} Add the stock solution dropwise while gently vortexing or swirling the media to ensure rapid and even dispersion.^[3]

- Minimize Final DMSO Concentration: Keep the final concentration of DMSO in your cell culture medium below 0.5%, and ideally below 0.1%, as higher concentrations can be toxic to cells and may not prevent precipitation.[3]

Frequently Asked Questions (FAQs)

Q1: What are the general chemical properties of Compound **93-O170**?

A: **93-O170** is a chalcogen-containing ionizable cationic lipidoid.[1][2] Its key properties are:

- Molecular Formula: C₄₄H₈₃N₃O₆[1][2]
- Molecular Weight: 750.15 g/mol [1]
- Appearance: It is typically supplied as a colorless to off-white oil.[1]
- Purity: ≥98%[2]
- Key Feature: As a cationic lipidoid with a long hydrocarbon tail, it is highly lipophilic (hydrophobic), leading to its poor solubility in aqueous solutions. It is designed for use in lipid nanoparticle (LNP) formulations for delivering nucleic acids or other molecules.[1][2]

Q2: How should I store Compound **93-O170**?

A: Proper storage is critical to maintain the compound's integrity and solubility.

- Solid Form: In its pure, neat oil form, it should be stored at -20°C for up to 3 years.[1]
- In Solvent (Stock Solution): Once dissolved in a solvent like DMSO or ethanol, aliquots should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1] Avoid repeated freeze-thaw cycles, which can promote precipitation and degradation.

Data Presentation

Table 1: Solubility Profile of Compound **93-O170**

The following table summarizes the solubility of Compound **93-O170** in various common laboratory solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100 mg/mL[1]	133.31 mM[1]	Ultrasonic assistance may be needed.[1]
Ethanol	Solution[2]	Solution[2]	Often supplied in an ethanol solution.[2]
Chloroform	25 mg/mL[2]	33.32 mM	-
Aqueous Buffer (e.g., PBS, pH 7.4)	<0.1 mg/mL	<0.13 mM	Practically insoluble.

Experimental Protocols

Protocol: Preparation of a 100 mM Stock Solution of **93-O170** in DMSO

Objective: To prepare a concentrated, stable stock solution of Compound **93-O170** for use in downstream experiments.

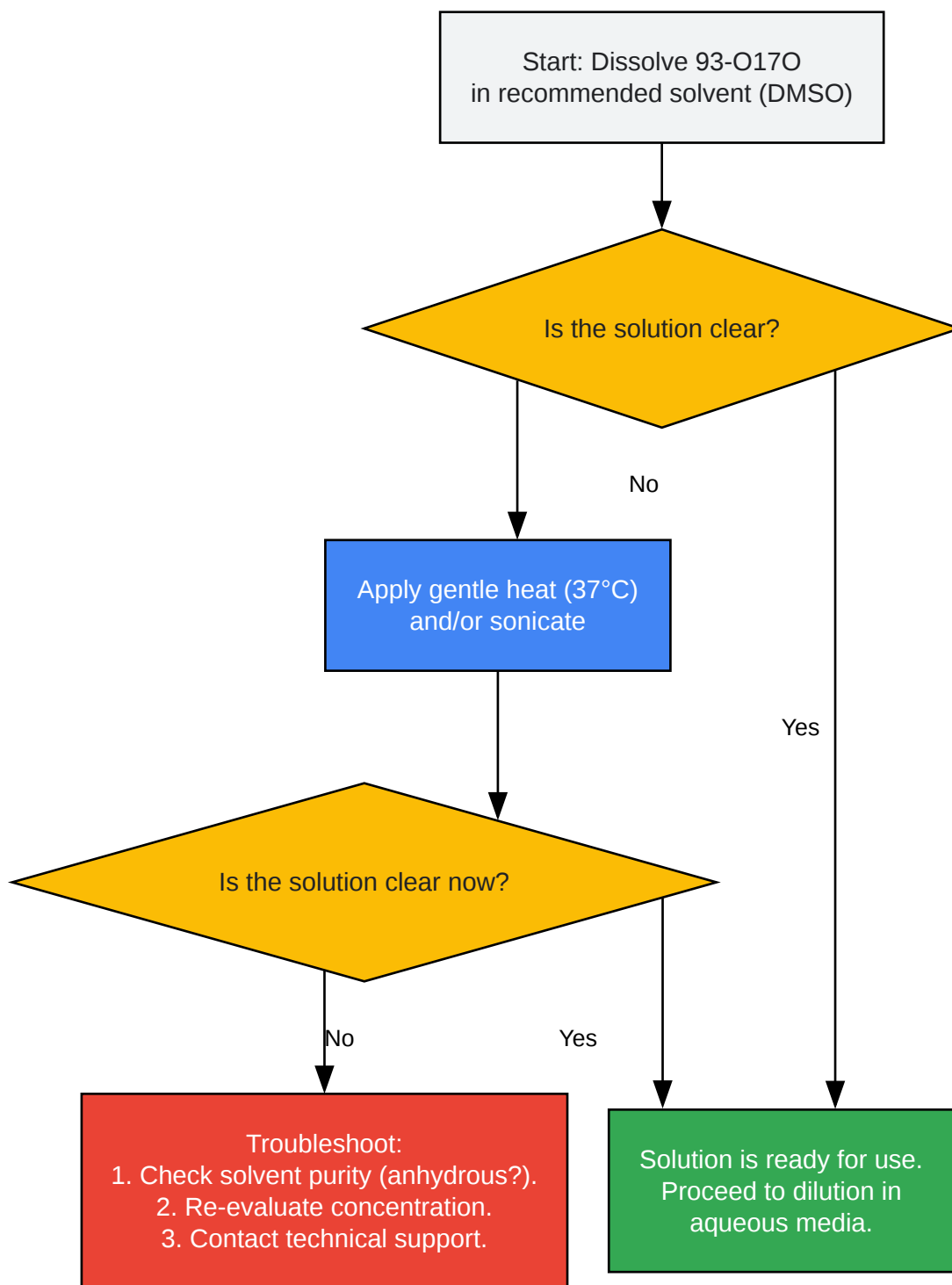
Materials:

- Compound **93-O170** (as oil)
- Anhydrous DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Bath sonicator (optional)

Procedure:

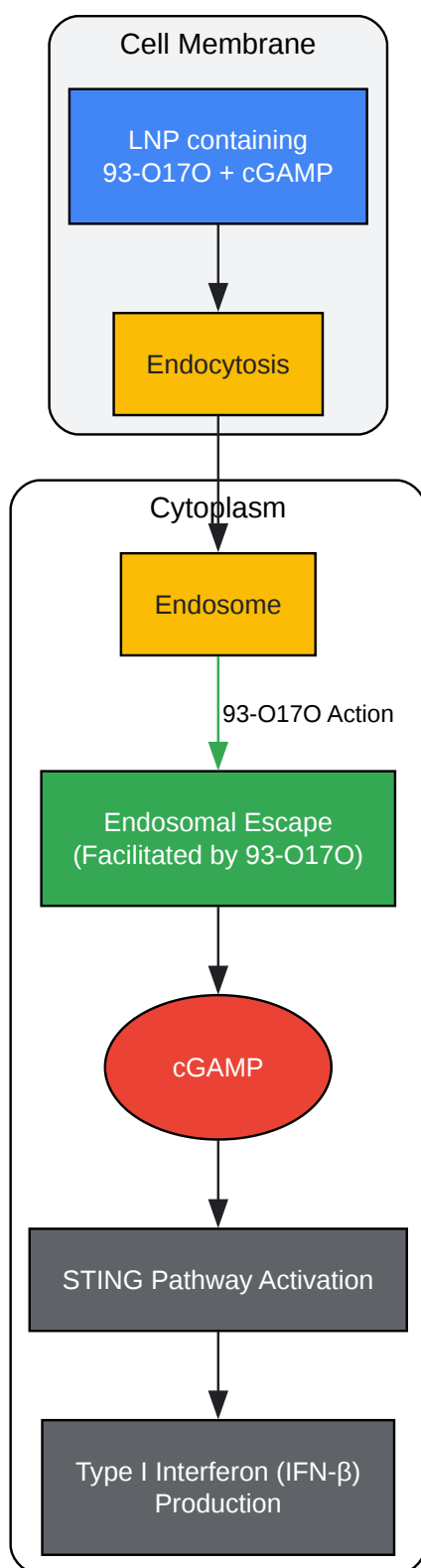
- **Equilibration:** Allow the vial of Compound **93-O17O** to warm to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile, empty microcentrifuge tube on the analytical balance. Carefully weigh out 7.50 mg of Compound **93-O17O** into the tube.
- **Solvent Addition:** Based on the molecular weight (750.15 g/mol), add 100 µL of anhydrous DMSO to the tube containing the compound. This will yield a final concentration of 100 mM. Calculation: $(7.50 \text{ mg} / 750.15 \text{ mg/mmol}) / 0.100 \text{ mL} = 100 \text{ mM}$
- **Dissolution:** a. Tightly cap the tube and vortex vigorously for 2 minutes. b. Visually inspect the solution against a light source to ensure there are no visible particles. The solution should be clear. c. If particles remain, place the tube in a 37°C water bath for 5-10 minutes, followed by another 1-2 minutes of vortexing. d. If needed, sonicate the tube in a bath sonicator for 5-10 minutes until the solution is completely clear.
- **Storage:** a. Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles. b. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation. c. Store the aliquots at -80°C for long-term use (up to 6 months).^[1]

Mandatory Visualizations



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Caption: Troubleshooting workflow for dissolving Compound **93-O170**.



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Caption: Simplified signaling pathway for LNP-delivered cGAMP via **93-O170**.

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